

"Methyl 2,2-dichloropropionate CAS number and physical properties"

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Compound of Interest

Compound Name: Methyl 2,2-dichloropropionate

Cat. No.: B100798

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In-Depth Technical Guide to Methyl 2,2-dichloropropionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Methyl 2,2-dichloropropionate**, a compound of interest in various research and development applications. This document includes its CAS number for unambiguous identification, a detailed summary of its physical characteristics, and general methodologies for the experimental determination of these properties.

Chemical Identifier

The unique Chemical Abstracts Service (CAS) registry number for **Methyl 2,2-dichloropropionate** is 17640-02-7.^{[1][2][3]} This identifier is crucial for accurate database searches and regulatory compliance. The compound is also known by other names, including Methyl 2,2-dichloropropanoate and the methyl ester of 2,2-dichloropropionic acid.^{[2][3]}

Physical Properties

A summary of the key physical and chemical properties of **Methyl 2,2-dichloropropionate** is presented in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Unit	Notes
Molecular Formula	C4H6Cl2O2	-	[2][3]
Molecular Weight	157.00	g/mol	[4][5]
Boiling Point	39-40	°C	at 15 Torr[2]
Density	1.2934	g/cm ³	at 20 °C[6]
Flash Point	40	°C	[2]
Storage Temperature	0-6	°C	[2]
XLogP3	1.34	-	[6]
PSA (Polar Surface Area)	26.3	Å ²	[6]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following sections outline the general experimental procedures for measuring the boiling point and density of a liquid compound like **Methyl 2,2-dichloropropionate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is distillation.[7]

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Sample Preparation:** The liquid sample (**Methyl 2,2-dichloropropionate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid.[\[8\]](#)[\[9\]](#)
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent. If the atmospheric pressure is not at standard pressure (760 mmHg), a correction may be necessary.

Determination of Density

Density is the mass of a substance per unit volume. It is a characteristic property that can be used to identify a substance.[\[10\]](#)

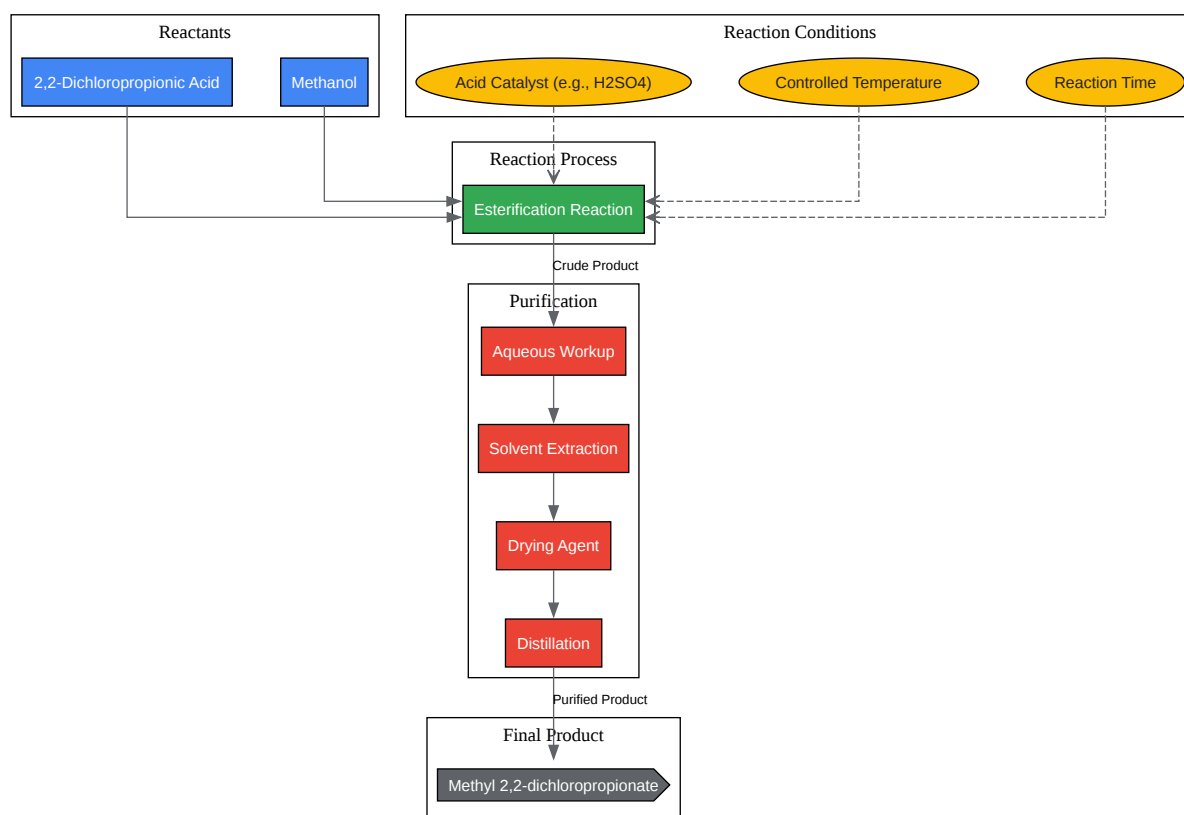
Methodology:

- **Mass Measurement:** An empty, dry pycnometer (a specific gravity bottle) or a graduated cylinder is weighed accurately on an analytical balance.[\[10\]](#)[\[11\]](#)
- **Volume Measurement:** The vessel is then filled with the liquid (**Methyl 2,2-dichloropropionate**) to a calibrated mark, ensuring there are no air bubbles. The volume is precisely known in the case of a pycnometer or read from the graduations of the cylinder.[\[10\]](#)[\[11\]](#)
- **Mass of Liquid:** The filled vessel is weighed again. The mass of the liquid is determined by subtracting the mass of the empty vessel from the mass of the filled vessel.
- **Density Calculation:** The density is calculated by dividing the mass of the liquid by its volume.[\[10\]](#)[\[11\]](#)
- **Temperature Control:** The temperature of the liquid should be recorded as density is temperature-dependent.

Synthesis Workflow

While information on the biological signaling or metabolic pathways of **Methyl 2,2-dichloropropionate** is not readily available in the scientific literature, its chemical synthesis is

well-documented. The following diagram illustrates a general workflow for the synthesis of **Methyl 2,2-dichloropropionate**.



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Caption: Synthesis workflow for **Methyl 2,2-dichloropropionate**.

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